

In-Depth Technical Guide: Tert-butyl 4-(aminomethyl)benzoate

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Compound of Interest

Compound Name: *Tert-butyl 4-(aminomethyl)benzoate*

Cat. No.: *B172258*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **tert-butyl 4-(aminomethyl)benzoate**, a key building block in organic synthesis. It details its chemical and physical properties, outlines a modern experimental protocol for its synthesis, and illustrates its synthetic pathway. This molecule serves as a crucial intermediate in the development of pharmaceuticals and advanced materials.

Core Compound Properties

Tert-butyl 4-(aminomethyl)benzoate is a bifunctional molecule featuring a protected carboxylic acid (tert-butyl ester) and a primary amine. This structure makes it an invaluable reagent in peptide synthesis and for introducing a 4-(aminomethyl)benzoyl moiety into larger molecules. The tert-butyl protecting group is stable under many reaction conditions but can be readily removed under acidic conditions.

Physicochemical and Spectroscopic Data

The following table summarizes the key quantitative data for **tert-butyl 4-(aminomethyl)benzoate**.

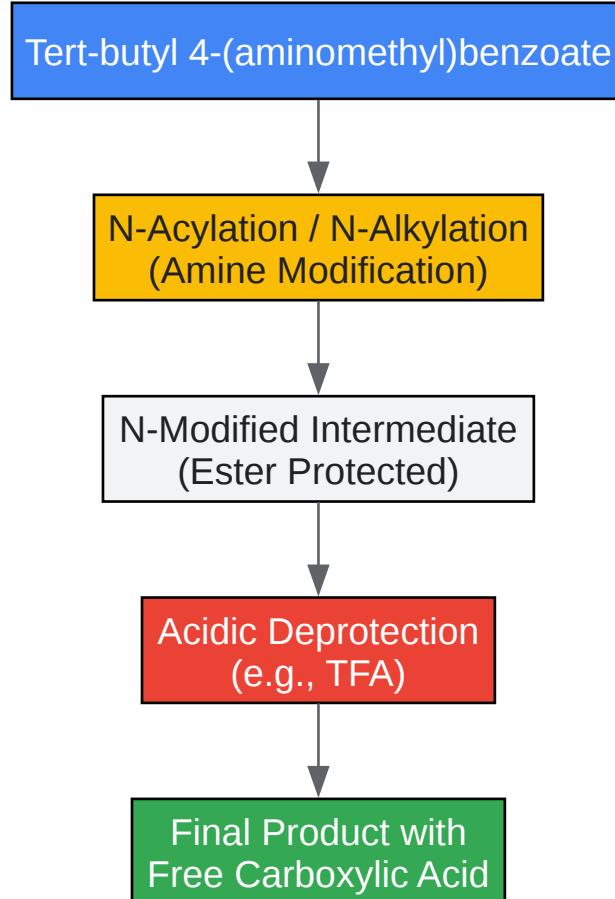
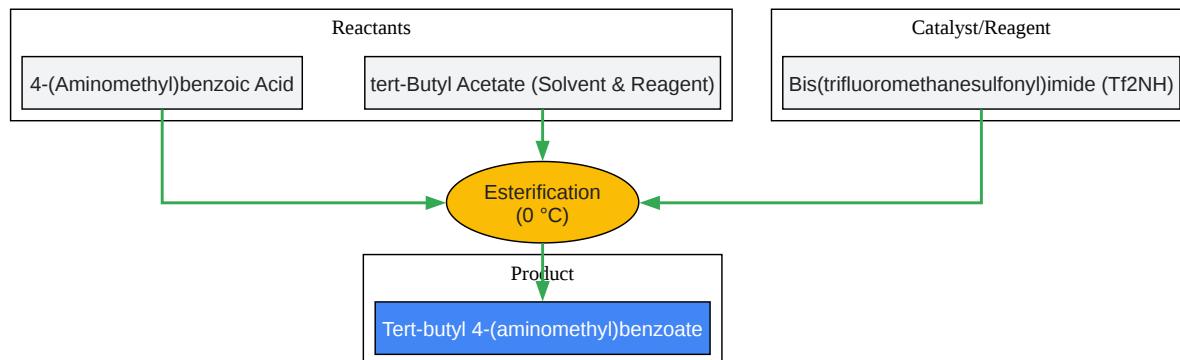
Property	Value	Reference(s)
IUPAC Name	tert-butyl 4-(aminomethyl)benzoate	
CAS Number	107045-28-3	[1] [2] [3] [4]
Molecular Formula	C ₁₂ H ₁₇ NO ₂	[1] [2] [3]
Molecular Weight	207.27 g/mol	[1] [2]
Appearance	Light yellow crystal / Solid-liquid mixture	[3]
Purity	≥97%	[3]
Boiling Point	311.8 ± 25.0 °C at 760 mmHg	
Density	1.052 ± 0.06 g/cm ³	
Storage Conditions	2-8°C, Protect from light	[3]
Spectroscopic Data	Conforms to structure (¹³ C NMR, IR, MS)	[3]

Synthesis of Tert-butyl 4-(aminomethyl)benzoate

The synthesis of tert-butyl esters of free amino acids, such as 4-(aminomethyl)benzoic acid, can be challenging using traditional methods due to the low solubility of amino acids in organic solvents. A modern and efficient approach utilizes bis(trifluoromethanesulfonyl)imide (Tf₂NH) in tert-butyl acetate, which acts as both the solvent and the tert-butylating agent.[\[3\]](#)[\[4\]](#) This method enhances the solubility of the amino acid and proceeds rapidly under mild conditions.[\[3\]](#)[\[4\]](#)

Synthesis Pathway

The overall transformation involves the direct esterification of the carboxylic acid group of 4-(aminomethyl)benzoic acid with a tert-butyl group.



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